

C.I. Disperse Blue A press cake handling and safety precautions

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Compound of Interest

Compound Name: C.I. Disperse Blue A press cake

Cat. No.: B12278700

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Introduction: Understanding C.I. Disperse Blue A Press Cake

C.I. Disperse Blue A is a thiazolyl azo dye, a class of synthetic organic colorants noted for their applications in dyeing synthetic fibers.[1][2] For researchers, scientists, and drug development professionals, encountering such compounds, particularly in their intermediate forms, necessitates a thorough understanding of their properties and associated risks. The substance is identified by CAS Number 88102-88-9.[3]

The "press cake" is a common intermediate form in dye and pigment manufacturing. It refers to the semi-solid, concentrated mass of the dye obtained after synthesis, filtration, and partial dewatering.[4][5] This form typically contains a significant percentage of the active dye ingredient along with residual moisture, making it a potent, dusty, and sometimes unstable material that requires specialized handling. This guide provides a comprehensive overview of the physicochemical properties, safety precautions, toxicological pathways, and essential experimental protocols for the safe handling and characterization of **C.I. Disperse Blue A press cake** in a laboratory or research setting.

Physicochemical and Toxicological Properties

Quantitative data for C.I. Disperse Blue A is limited to computed values, as extensive experimental characterization is not publicly available. The primary toxicological concern stems from its nature as an azo dye.[6]

Table 1: Physicochemical Properties of C.I. Disperse Blue A

Property	Value / Description	Source(s)
IUPAC Name	N-[5-[bis(2-hydroxyethyl)amino]-4-methoxy-2-[(5-nitro-1,3-thiazol-2-yl)diazenyl]phenyl]acetamide	-
CAS Number	88102-88-9	[3]
Molecular Formula	C ₁₆ H ₂₀ N ₆ O ₆ S	[3]
Molecular Weight	424.43 g/mol	[3]
Appearance	Assumed to be a dark blue or violet solid/paste	General knowledge
Polar Surface Area (PSA)	193.70 Å ² (Computed)	[3]
LogP (XLogP3)	2.82 (Computed)	[3]
Hydrogen Bond Donors	3 (Computed)	-

| Hydrogen Bond Acceptors | 11 (Computed) | - |

Table 2: General Properties and Toxicological Context of Azo Dye Press Cakes

Property / Hazard	Description	Source(s)
Typical Moisture Content	15% - 60% depending on the specific process and material. Pigment press cakes can often be in the 15-25% range.	-
Primary Hazard	Potential for metabolic cleavage of the azo bond to form carcinogenic aromatic amines.[6][7][8]	[6][7][8]
Toxicological Pathway	Azoreduction by enzymes in the liver and intestinal microbiota.[9][10]	[9][10]
Related Compound LD50	C.I. Disperse Blue 35 (Oral, rat): >2000 mg/kg.	[11]

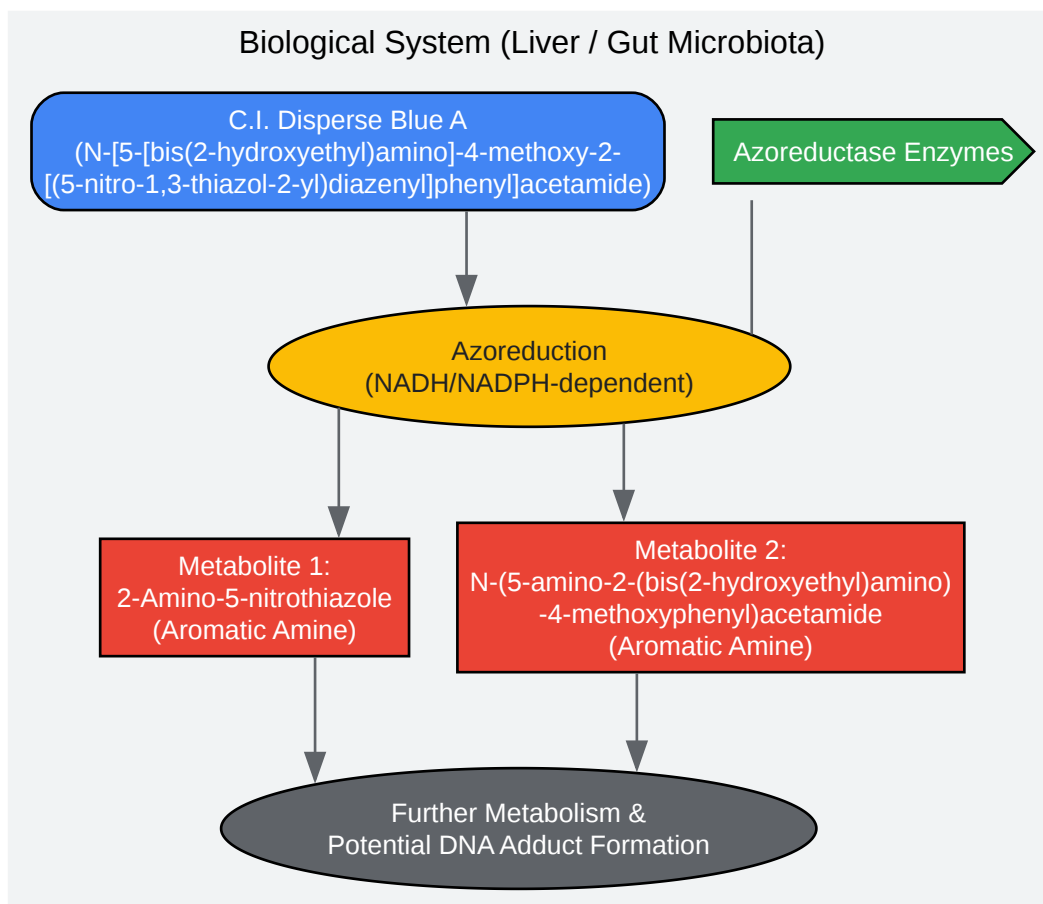
| Other Hazards | May cause skin sensitization. As a fine powder when dry, it can form explosive dust clouds in the air.[11] Incompatible with strong oxidizing agents. |[11] |

Biological Interaction: The Metabolic Activation Pathway

The principal toxicological concern for drug development professionals handling azo dyes is not the parent molecule itself, but its metabolites.[12] Azo compounds can undergo reductive cleavage of the N=N bond, a reaction catalyzed by azoreductase enzymes found in the liver and, significantly, within the anaerobic environment of the intestinal microbiota.[9][10] This metabolic activation releases the constituent aromatic amines. Many aromatic amines are known or suspected carcinogens, with benzidine being a classic example of a potent human bladder carcinogen derived from the metabolism of certain azo dyes.[7][13]

The metabolic fate of C.I. Disperse Blue A is therefore of critical importance. Cleavage of its azo bond would result in the formation of two distinct aromatic amines: an aminothiazole derivative and a substituted aniline derivative, both of which require further toxicological

assessment. This pathway represents a significant risk, as the released amines are often more readily absorbed through the skin and biological membranes than the parent dye.[6][14]



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Metabolic activation of C.I. Disperse Blue A via azoreduction.

Handling and Safety Precautions for Research Professionals

Given the potential for C.I. Disperse Blue A to metabolize into hazardous compounds, it should be treated as a potent compound. A comprehensive safety program involves a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls

- **Containment:** All handling of the press cake or dried powder must occur within a contained system to minimize exposure. The primary engineering control should be a powder containment isolator (glove box) that operates under negative pressure relative to the surrounding lab.
- **Ventilation:** For less hazardous operations involving dilute solutions, a certified chemical fume hood may be sufficient. The facility should utilize single-pass air with HEPA filtration on the exhaust to prevent cross-contamination and environmental release.
- **Pressure Differentials:** The handling area or room should be maintained at a negative air pressure relative to adjacent corridors and airlocks to ensure any potential contaminants are kept within the designated space.

Personal Protective Equipment (PPE)

A robust PPE protocol is mandatory when handling **C.I. Disperse Blue A** press cake:

- **Respiratory Protection:** A powered air-purifying respirator (PAPR) or a supplied-air respirator should be used when handling the powder outside of an isolator. At a minimum, a fit-tested N95 respirator may be permissible for very small quantities inside a fume hood, but this should be based on a formal risk assessment.
- **Body Protection:** A disposable, solid-front protective suit (e.g., Tyvek) with elasticated cuffs is required. All seams should be taped.
- **Hand Protection:** Double-gloving with nitrile gloves is required. The outer gloves should be changed frequently, especially after direct contact with the material.
- **Eye Protection:** Chemical splash goggles or a full face shield should be worn.

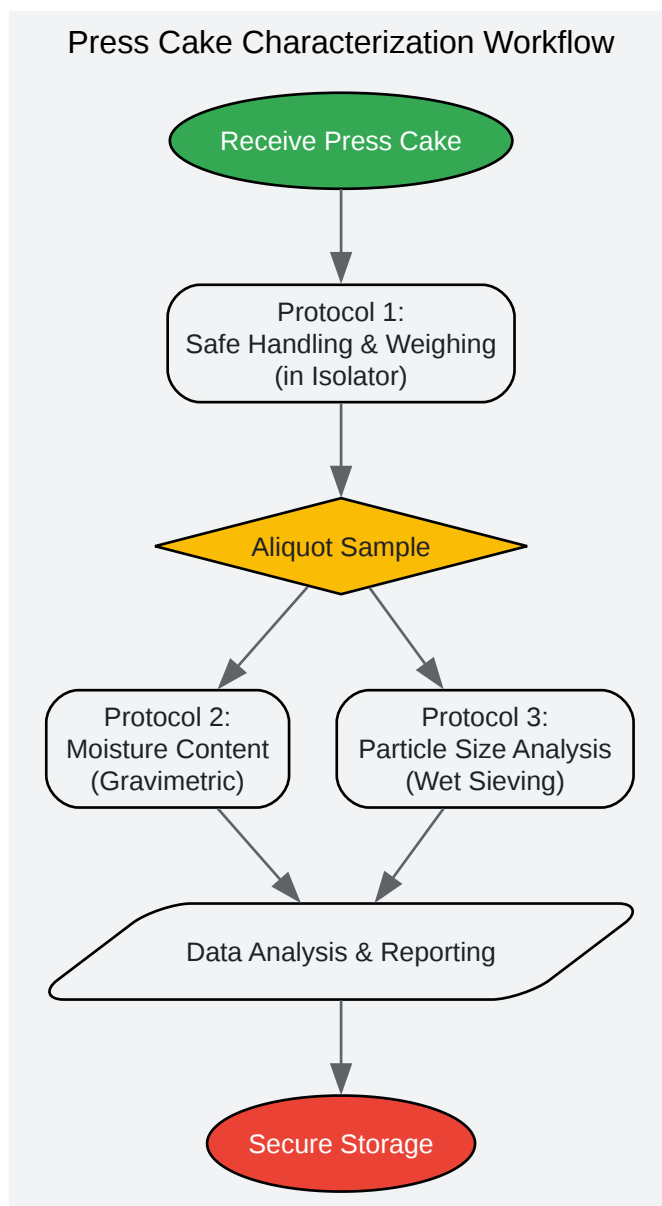
Decontamination and Waste Disposal

- **Decontamination:** All surfaces and equipment must be decontaminated after use. A common procedure involves a surface wipe with a high-pH solution followed by a water or alcohol rinse. The efficacy of the cleaning procedure should be verified analytically.
- **Waste Disposal:** All contaminated waste, including PPE, wipes, and disposable equipment, must be collected in sealed, clearly labeled hazardous waste containers for disposal by a

licensed chemical destruction plant or via controlled incineration.[4]

Experimental Protocols

The following protocols provide methodologies for the safe handling and basic characterization of **C.I. Disperse Blue A** press cake.



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General workflow for the characterization of a dye press cake.

Protocol 1: Safe Handling and Weighing in a Contained Environment

- Preparation: Ensure the powder containment isolator is functioning correctly and the internal surfaces are clean. Place all necessary equipment (spatulas, weigh boats, tared and labeled sample vials, waste bags) inside the isolator before starting.
- Don PPE: Don the complete set of PPE as described in Section 4.2.
- Material Transfer: Introduce the sealed container of **C.I. Disperse Blue A press cake** into the isolator via a pass-through chamber.
- Handling: Inside the isolator, carefully open the container. Use a dedicated spatula to gently break up a small portion of the semi-solid press cake. Avoid actions that generate dust.
- Weighing: Place a weigh boat on the analytical balance inside the isolator and tare. Carefully transfer the desired amount of press cake to the weigh boat and record the mass.
- Aliquoting: Transfer the weighed sample into a pre-labeled, tared vial. Securely cap the vial.
- Clean-up: Carefully wipe down the spatula, weigh boat, and any contaminated surfaces inside the isolator with a dampened cloth. Place all disposable items into a hazardous waste bag inside the isolator.
- Material Removal: Transfer the sealed sample vials and the sealed waste bag out of the isolator through the pass-through chamber.
- Final Decontamination: Perform a full decontamination of the isolator interior according to standard operating procedures.

Protocol 2: Determination of Moisture Content (Gravimetric Method)

- Sample Preparation: Using the procedure in Protocol 1, weigh approximately 1-2 g of the press cake into a tared, dry weighing dish. Record the initial mass (Mass_{wet}).

- **Drying:** Place the weighing dish and sample into a vacuum oven set to 60-70°C. A vacuum is preferred to a standard oven to minimize thermal degradation of the dye.
- **Drying to Constant Weight:** Dry the sample for 24 hours. Remove the dish, place it in a desiccator to cool to room temperature, and then weigh it. Return the sample to the oven for another 2-4 hours, cool, and re-weigh. Repeat this process until the mass is constant (a difference of <0.5 mg between weighings).
- **Final Mass:** Record the final, constant mass (Mass_dry).
- **Calculation:** Calculate the percentage of moisture content using the following formula:
$$\text{Moisture Content (\%)} = [(\text{Mass}_{\text{wet}} - \text{Mass}_{\text{dry}}) / \text{Mass}_{\text{wet}}] * 100$$

Protocol 3: Particle Size Distribution Analysis (Wet Sieving Method)

This protocol is for determining the particle size of the solid dye after dispersing the press cake and is useful for understanding filterability and dissolution characteristics.

- **Sample Preparation:** In the isolator or fume hood, accurately weigh approximately 10 g of the press cake.
- **Slurry Formation:** Place the weighed sample into a beaker and add a suitable wetting agent and dispersant in deionized water. Stir gently with a magnetic stirrer until a homogenous slurry is formed, ensuring the press cake is fully broken up.
- **Sieve Preparation:** Prepare a stack of analytical sieves with decreasing mesh sizes appropriate for the expected particle range. Place a collection pan at the bottom.
- **Washing:** Pre-wet the top sieve with deionized water. Quantitatively transfer the slurry onto the top sieve.
- **Sieving Process:** Wash the material through the sieve stack using a gentle spray of deionized water. Continue washing until the water passing through the collection pan is clear.
- **Drying:** Carefully remove each sieve and dry them in an oven at a temperature that will not degrade the dye (e.g., 60-70°C) until a constant weight is achieved.

- Weighing: After cooling in a desiccator, weigh each sieve to determine the mass of retained particles. Also, weigh the collection pan to account for the finest particles.
- Calculation: Calculate the mass percentage of particles retained on each sieve to determine the particle size distribution.

Conclusion

C.I. Disperse Blue A press cake is a potent chemical intermediate that requires stringent handling protocols due to its physical form and, most importantly, its potential for metabolic activation into hazardous aromatic amines. For professionals in research and drug development, adherence to a holistic safety strategy encompassing containment engineering, diligent use of PPE, and validated decontamination procedures is paramount. The experimental protocols outlined in this guide provide a foundation for safely characterizing this material, enabling informed decisions in subsequent research and development activities. A thorough understanding of its toxicological profile, centered on the mechanism of azoreduction, is essential for mitigating risks to both personnel and the environment.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. C.I. Disperse Blue A press cake | lookchem [lookchem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 7. tandfonline.com [tandfonline.com]
- 8. rewe-group.com [rewe-group.com]

- 9. Metabolism of azo dyes: implication for detoxication and activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Toxicological significance of azo dye metabolism by human intestinal microbiota - PMC [pmc.ncbi.nlm.nih.gov]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. researchgate.net [researchgate.net]
- 13. clinmedjournals.org [clinmedjournals.org]
- 14. Formation of a carcinogenic aromatic amine from an azo dye by human skin bacteria in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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